

Allyl lactate safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Allyl lactate*

Cat. No.: *B1347069*

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An In-depth Technical Guide to the Safe Handling of **Allyl Lactate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Allyl Lactate** (also known as Lactic acid, allyl ester). The information presented is compiled from various scientific sources and safety data sheets of related compounds to provide a thorough understanding of the potential hazards and safe handling procedures.

Chemical and Physical Properties

Allyl lactate is a clear, colorless, and mobile liquid.^[1] A summary of its key physical and chemical properties is provided below.

Property	Value	Source
Synonyms	Lactic acid, allyl ester	[1]
Appearance	Clear, colorless, mobile liquid	[1]
Boiling Point	175-176 °C at 740 mm Hg; 79 °C at 25 mm Hg; 60 °C at 8 mm Hg	[1]
Density	1.0452 g/cm³ at 20 °C	[1]
Refractive Index	1.4369 at 20 °C	[1]

Toxicological Data

Specific toxicological data for **Allyl Lactate** is not readily available. However, data for the general class of lactate esters and the parent compound, lactic acid, provide valuable insights into its potential toxicity.

Toxicity Endpoint	Value	Species	Route	Source and Remarks
Acute Oral Toxicity (LD50)	> 2000 mg/kg	Rat	Oral	[2] (Data for lactate esters)
Acute Inhalation Toxicity (LC50)	> 5000 mg/m³	Rat	Inhalation	[2] (Data for lactate esters)
Acute Dermal Toxicity (LD50)	> 2000 mg/kg bw	Rabbit	Dermal	[3] (Data for L(+)-Lactic acid, 2-hour exposure)
Skin Irritation/Corrosion	Potential irritant	Dermal		[2] (Inference from lactate esters)
Eye Irritation/Corrosion	Potential irritant	Ocular		[2] (Inference from lactate esters)

Hazard Identification and GHS Classification

While a specific GHS classification for **Allyl Lactate** is not available, based on the data for related compounds, it should be handled as a substance with the following potential hazards:

- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Flammability: The flammability of **Allyl Lactate** is not explicitly stated, but given its organic nature, it should be kept away from heat, sparks, and open flames.

Handling and Storage

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Avoid breathing vapors or mists.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents and strong acids or bases.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash contaminated clothing before reuse. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release and Firefighting Measures

Accidental Release:

- Ensure adequate ventilation.
- Remove all sources of ignition.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Do not let the product enter drains.

Firefighting:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish flames.
- Wear self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocols

The following are summaries of standard methodologies for key toxicological experiments. These are provided as a reference for the type of testing that would be conducted to determine the specific hazards of **Allyl Lactate**.

Acute Oral Toxicity (LD50) - OECD Guideline 423:

This method is used to determine the median lethal dose (LD50) of a substance after a single oral administration. A stepwise procedure is used with a limited number of animals (typically rats). The study starts with a dose expected to be non-lethal. Depending on the outcome (survival or death), the dose for the next animal is adjusted up or down. Observations of the animals are made for at least 14 days to monitor for signs of toxicity and mortality. The LD50 value is then estimated from the results.

Acute Dermal Irritation/Corrosion - OECD Guideline 404:

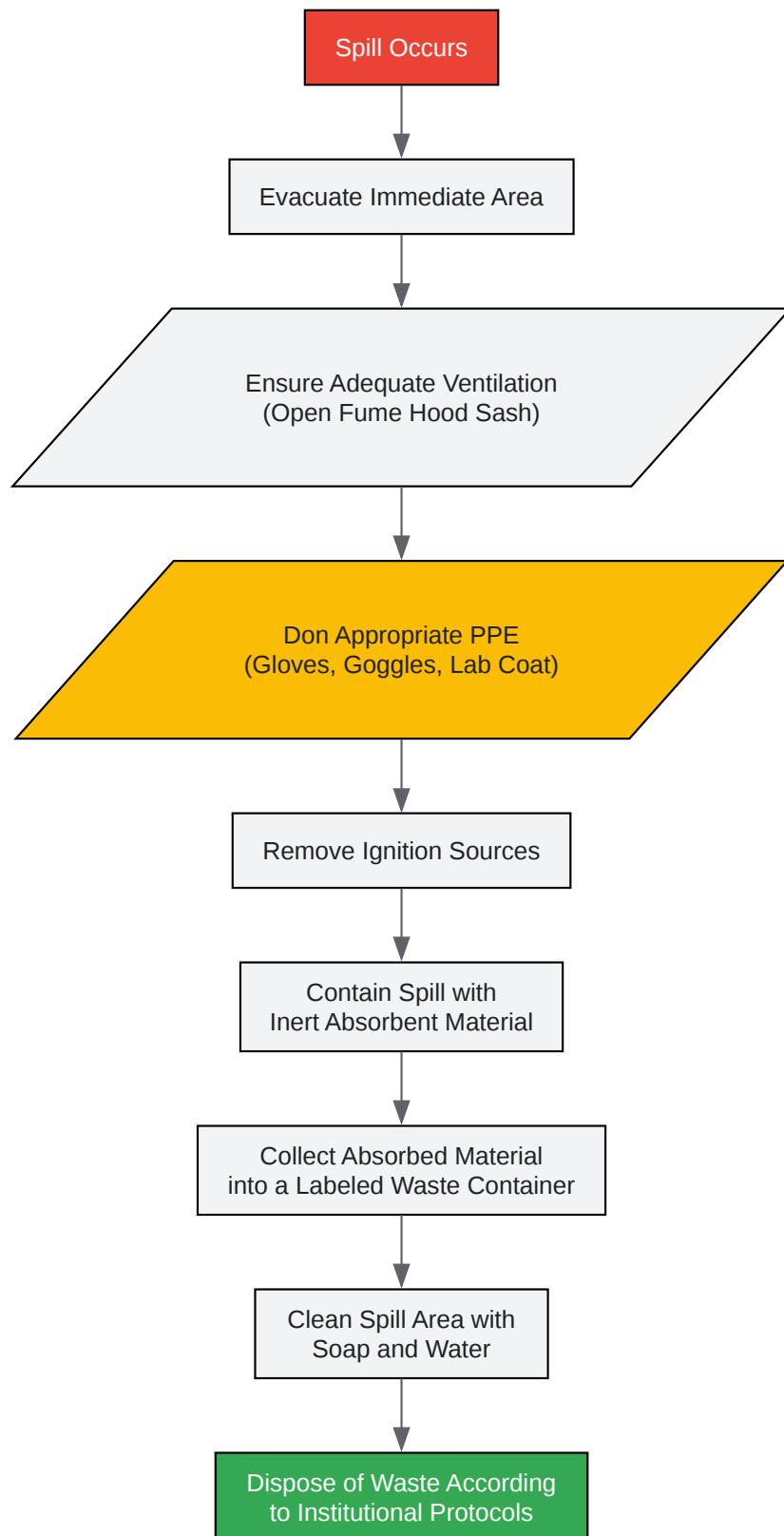
This test evaluates the potential of a substance to cause skin irritation or corrosion.^{[4][5][6]} A small amount of the test substance (0.5 mL for liquids) is applied to a shaved patch of skin on a single animal (typically a rabbit) and covered with a gauze patch for a specified period (usually 4 hours).^[7] The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.^{[4][7]} The severity of the reactions is scored, and the substance is classified based on the persistence and severity of the skin lesions.^[4]

Acute Eye Irritation/Corrosion - OECD Guideline 405:

This method assesses the potential of a substance to cause eye irritation or corrosion.^{[8][9][10][11]} A small, single dose of the substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye of an animal (typically a rabbit), with the other eye serving as a control.^{[11][12]} The eyes are examined for effects on the cornea, iris, and conjunctiva at specific time points

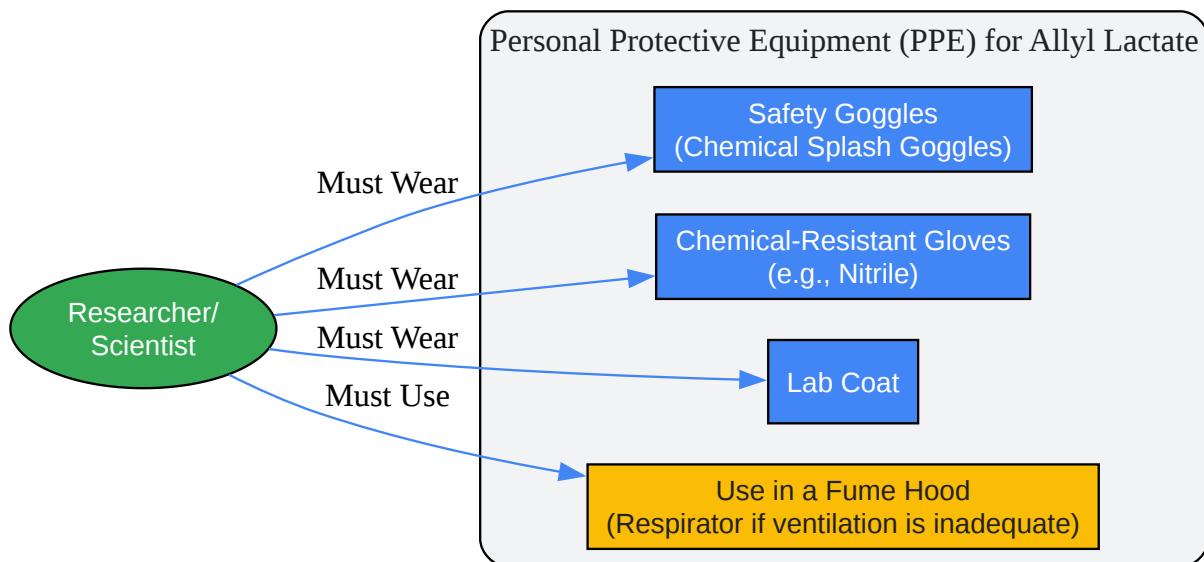
(e.g., 1, 24, 48, and 72 hours) after instillation.[12] The severity of any lesions is scored to determine the irritant or corrosive potential of the substance.[12]

Visualizations



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Caption: Workflow for handling an **Allyl Lactate** spill.

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Caption: Personal Protective Equipment for handling **Allyl Lactate**.

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